

Application Note: Computational Modeling of 2-(Pyridin-4-ylmethyl)pyridine

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Compound of Interest

Compound Name: 2-(Pyridin-4-ylmethyl)pyridine

CAS No.: 78903-70-5

Cat. No.: B1595234

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Executive Summary

This guide details the computational methodology for modeling **2-(Pyridin-4-ylmethyl)pyridine** (CAS: 58578-83-5), an asymmetric ligand featuring a methylene bridge connecting a 2-pyridyl and a 4-pyridyl ring. Unlike rigid aromatic systems, this molecule exhibits significant conformational plasticity ("butterfly" motion) and dual-site basicity. Accurate modeling requires a hybrid workflow combining Quantum Mechanics (QM) for electronic parameterization and Molecular Dynamics (MD) for conformational sampling. This protocol is designed for drug discovery applications where this scaffold serves as a fragment for kinase inhibitors or metallo-pharmaceuticals.

Chemical Challenges & Strategy

The modeling strategy addresses three specific physical challenges:

- **Asymmetric Basicity:** The steric environment of the 2-N and 4-N atoms differs, leading to distinct pKa values (~5.2 vs ~5.5).
- **Torsional Flexibility:** The

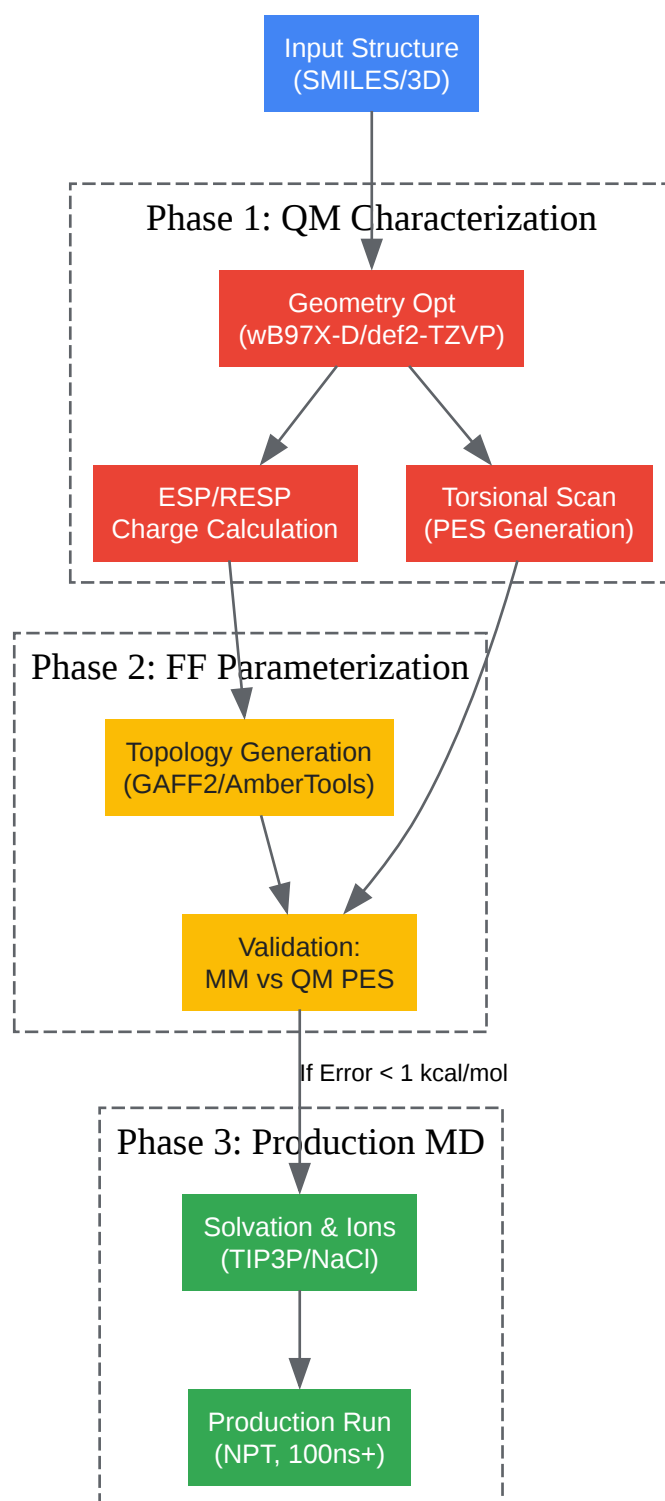
bridge allows rotation, but

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stacking forces between rings can stabilize folded conformers. Standard force fields (GAFF/OPLS) often underestimate this stacking energy.

- Solvation Effects: Water bridges frequently stabilize the nitrogen lone pairs, altering the binding pose.

Master Workflow Diagram



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Caption: End-to-end modeling pipeline. Critical checkpoint is the validation of Force Field (MM) energies against Quantum Mechanical (QM) torsional scans.

Phase 1: Quantum Mechanical Characterization

Objective: To derive accurate partial charges and reference geometries. Standard force field charges (Gasteiger/BCC) are insufficient for the asymmetric polarization of the pyridine rings.

Geometry Optimization

Use Density Functional Theory (DFT) with dispersion corrections. The dispersion term is non-negotiable due to potential intramolecular

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interactions in folded states.

- Software: Gaussian 16 / ORCA 5
- Functional:
B97X-D (Range-separated hybrid with dispersion) or B3LYP-D3(BJ).
- Basis Set: def2-TZVP (Triple-zeta valence polarized for accurate electron density).
- Solvation: SMD (Solvation Model based on Density) with water ().

Protocol Step:

- Generate 3D coordinates (e.g., from Avogadro or RDKit).
- Perform optimization + frequency calculation to ensure true minimum (NImag=0).
- Critical Check: Verify the
angle. It should be approx

.

Electrostatic Potential (ESP) & RESP Charges

Standard Mulliken charges are basis-set dependent and poor for MD. Use Restrained Electrostatic Potential (RESP) charges.

- Calculation: Single point energy at optimized geometry.
- Keywords (Gaussian):Pop=MK IOp(6/33=2) IOp(6/42=6) (Merz-Kollman radii).
- Fitting: Fit the ESP grid to atom centers to generate partial charges. Ensure the two methylene hydrogens are chemically equivalent (symmetrized) if the conformation allows, but treat the 2-pyr and 4-pyr rings as distinct.

Torsional Scanning (The "Truth" Dataset)

To validate the force field later, you must map the energy landscape of the methylene rotation.

- Scan Coordinate: Dihedral angle
.
Range:ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">
to
in
increments.
- Output: A Potential Energy Surface (PES) graph.

Phase 2: Force Field Parameterization

Objective: To translate QM accuracy into a computationally efficient Force Field (FF).

Topology Generation

We utilize the General Amber Force Field 2 (GAFF2), which is robust for organic drug-like molecules.

- Tool: AmberTools (Antechamber) or ACPYPE.

- Command:

(Note: -c resp reads the charges generated in Phase 1).

The Validation Step (Crucial)

Before running MD, you must overlay the MM energy profile onto the QM PES from Section 3.3.

- Perform a relaxed scan using the generated topology in a vacuum.
- Acceptance Criteria: The barrier height difference () between QM and MM must be kcal/mol.
- Correction: If the error is high, manually fit the specific dihedral Fourier coefficients () in the .frcmod file to match the QM curve.

Phase 3: Molecular Dynamics Protocol

Objective: To sample the conformational ensemble in explicit solvent.

System Setup (GROMACS)

- Force Field: AMBER99SB-ILDN (protein) + GAFF2 (ligand).
- Water Model: TIP3P (Standard) or OPC (Higher accuracy for liquid properties).
- Box: Dodecahedron (min distance 1.2 nm to edge) to allow free rotation without self-interaction.
- Ions: Neutralize with
or
and add 0.15M NaCl to mimic physiological ionic strength.

Equilibration Protocol

Step	Ensemble	Time	Restraints	Purpose
Minimization	Steepest Descent	~5k steps	None	Remove steric clashes.
NVT	Canonical ()	100 ps	Ligand Heavy Atoms ()	Heat solvent around solute.
NPT	Isobaric ()	100 ps	Ligand Heavy Atoms ()	Stabilize density.
Production	NPT	100 ns+	None	Data collection.

Production Parameters

- Integrator: md-vv (Velocity Verlet) or leap-frog.
- Time Step: 2 fs (with LINCS constraints on H-bonds).
- Thermostat: V-rescale (modified Berendsen) or Nose-Hoover.
- Barostat: Parrinello-Rahman.
- Cutoffs: 1.0 nm for Coulomb and van der Waals (PME for long-range electrostatics).

Data Analysis & Interpretation

Conformational Clustering

The **2-(Pyridin-4-ylmethyl)pyridine** molecule will likely oscillate between "Open" (extended) and "Closed" (stacked) states.

- Method: GROMOS method clustering on ligand RMSD (cutoff 0.15 nm).
- Metric: Calculate the distance between the centroids of the two pyridine rings over the trajectory.

- Distance < 4.5 Å: Indicates
-stacked/folded conformation.
- Distance > 6.0 Å: Indicates extended conformation.

Hydrogen Bond Analysis

Analyze the solvent structure around the pyridine nitrogens.

- Command: gmx hbond
- Significance: A persistent water bridge between the 2-N and 4-N atoms (in folded states) suggests a high desolvation penalty upon binding to a protein active site.

References

- Gaussian 16: Frisch, M. J., et al. Gaussian 16 Rev. C.01. Wallingford, CT (2016).
- AmberTools: Case, D. A., et al. Amber 2023 Reference Manual.[1] University of California, San Francisco. [Link](#)
- GROMACS: Abraham, M. J., et al. "GROMACS: High performance molecular simulations through multi-level parallelism from laptops to supercomputers." SoftwareX 1 (2015): 19-25. [Link](#)
- B97X-D Functional: Chai, J. D., & Head-Gordon, M. "Long-range corrected hybrid density functionals with damped atom–atom dispersion corrections." Phys. Chem. Chem. Phys.[2] 10 (2008): 6615-6620. [Link](#)
- RESP Charge Derivation: Bayly, C. I., et al. "A well-behaved electrostatic potential based method using charge restraints for deriving atomic charges: the RESP model." J. Phys. Chem. 97.40 (1993): 10269-10280. [Link](#)

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Sources

- 1. Crystal structure of 2,5-bis(4-methylpyridin-2-yl)pyrazine chloroform disolvate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
- 2. Pyridine interaction with γ -CuI: synergy between molecular dynamics and molecular orbital approaches to molecule/surface interactions - Physical Chemistry Chemical Physics (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org/en/content/articlehtml/P1CP1900000)]
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